

Application Notes and Protocols for MitoPY1 Imaging

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Compound of Interest

Compound Name: MitoPY1

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These application notes provide a comprehensive guide to utilizing **MitoPY1**, a fluorescent probe for the detection of hydrogen peroxide (H_2O_2) within the mitochondria of live cells. Adherence to the described protocols and inclusion of appropriate experimental controls are critical for obtaining accurate and reproducible results.

Introduction to MitoPY1

MitoPY1 is a highly selective, small-molecule fluorescent probe designed for the real-time visualization of mitochondrial H_2O_2 .^{[1][2][3][4]} Its chemical structure incorporates two key functional domains:

- Triphenylphosphonium (TPP) cation: This lipophilic cation facilitates the accumulation of the probe within the mitochondrial matrix, driven by the organelle's large negative membrane potential.^{[2][5]}
- Boronate-based switch: This moiety serves as a selective sensor for H_2O_2 . In the presence of H_2O_2 , the boronate group is cleaved, leading to a conformational change in the fluorophore and a significant increase in its fluorescence quantum yield, resulting in a "turn-on" fluorescent signal.^{[1][2]} This reaction is highly specific for H_2O_2 over other reactive oxygen species (ROS).^{[2][6]}

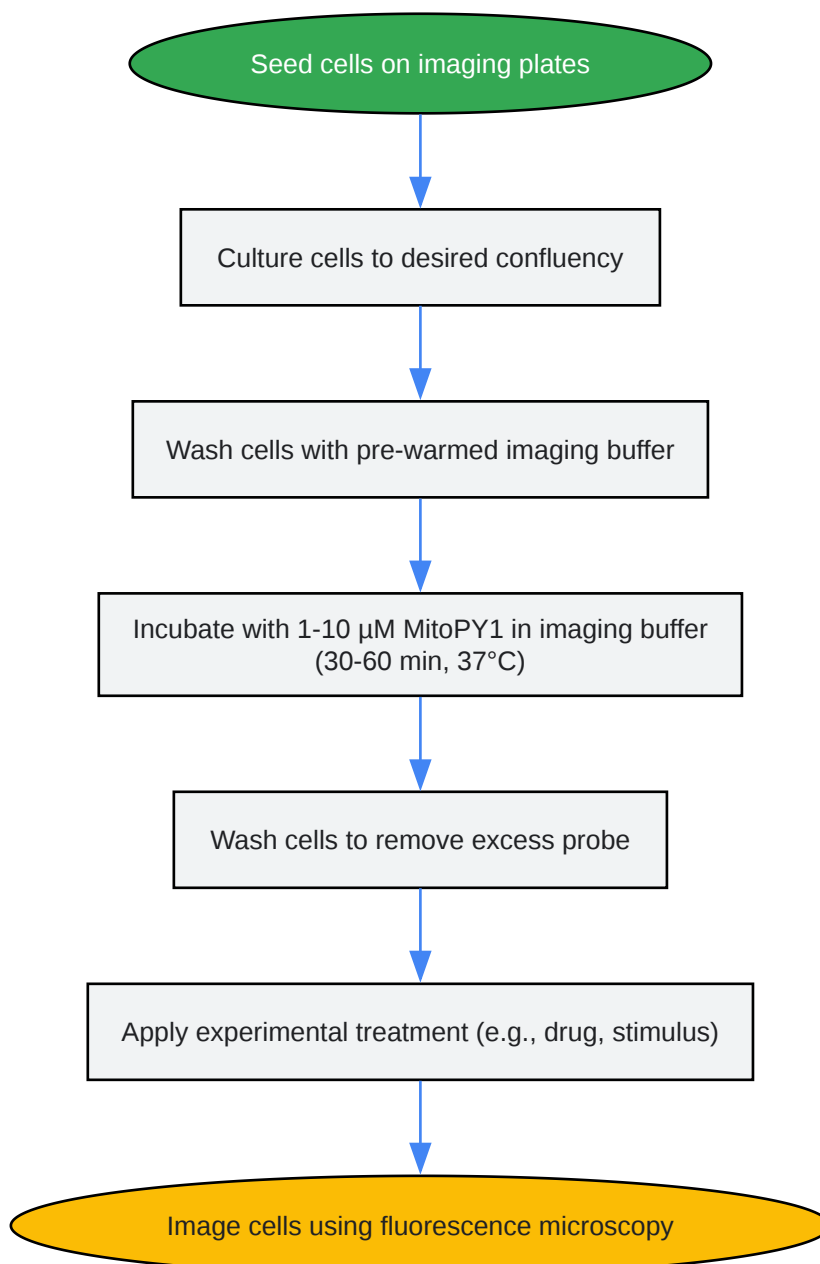
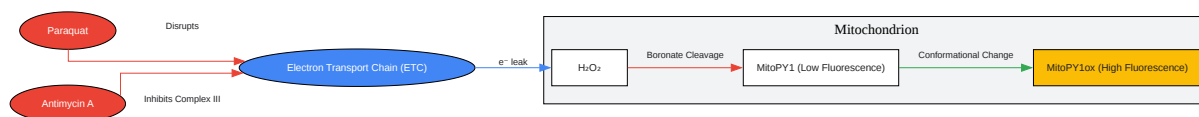
The reaction of **MitoPY1** with H_2O_2 converts it to the highly fluorescent **MitoPY1ox**.[\[2\]](#)[\[6\]](#)

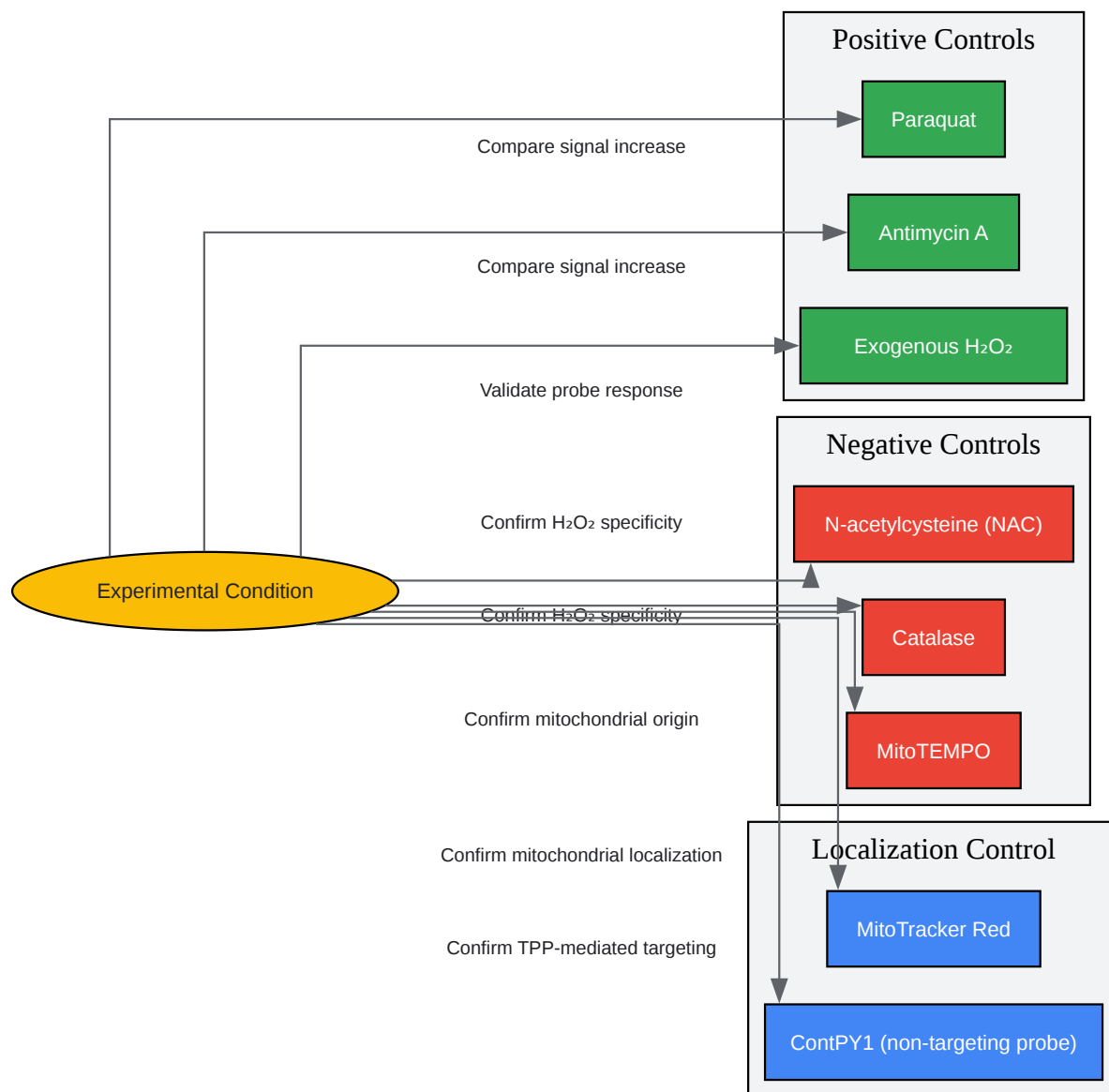
Quantitative Data Summary

Property	Value	Reference
Excitation Maximum (λ_{ex})	510 nm	[2] [7]
Emission Maximum (λ_{em})	528 nm (after reaction with H_2O_2)	[2]
Quantum Yield (Φ)	0.405 (after reaction with H_2O_2)	[6] [7]
Molecular Weight	954.68 g/mol	[7]
Formula	$\text{C}_{52}\text{H}_{53}\text{BIN}_2\text{O}_5\text{P}$	[7]
Solubility	Soluble to 100 mM in DMSO	[7]

Signaling Pathway and Probe Activation

The following diagram illustrates the mechanism of **MitoPY1** activation in the presence of mitochondrial hydrogen peroxide.





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